

Technical Monograph: 2',5'-Diethoxybenzanilide

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Compound of Interest

Compound Name: 2',5'-Diethoxybenzanilide

CAS No.: 92-22-8

Cat. No.: B1584486

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Strategic Intermediate for Azoic Colorants and Fine Chemicals

Executive Summary

2',5'-Diethoxybenzanilide (CAS 92-22-8) is a specialized aromatic amide serving as a critical intermediate in the organic synthesis of high-performance azoic dyes and pigments.^[1] Its primary industrial value lies in its role as the stable precursor to Fast Blue BB Base (N-(4-amino-2,5-diethoxyphenyl)benzamide), a diazo component widely used in textile dyeing and histology.

This guide details the physicochemical properties, validated synthesis protocols, and downstream applications of **2',5'-Diethoxybenzanilide**, emphasizing its structural role in stabilizing the 2,5-diethoxy substitution pattern during multi-step synthesis.

Chemical Identity & Physicochemical Properties^[1] ^[2]^[3]^[4]^[5]^[6]^[7]^[8]

Property	Specification
CAS Number	92-22-8
IUPAC Name	N-(2,5-Diethoxyphenyl)benzamide
Synonyms	4-Benzoylamino-1,4-diethoxybenzene; Azoic Coupling Component Precursor
Molecular Formula	C ₁₇ H ₁₉ NO ₃
Molecular Weight	285.34 g/mol
Appearance	White to off-white crystalline powder
Melting Point	87–89 °C (Lit.) ^{[1][2]}
Solubility	Soluble in ethanol, acetone, chloroform; Insoluble in water
Purity Standard	Typically ≥98% (HPLC)

Structural Analysis

The molecule features a central amide linkage connecting a benzoyl group to a 2,5-diethoxy-substituted aniline ring. The ethoxy groups at the ortho and meta positions (relative to the nitrogen) are strong electron-donating groups (EDGs), significantly activating the phenyl ring. The benzoyl group acts as a protecting group for the amine, modulating its reactivity and directing subsequent electrophilic substitutions (such as nitration) to the para position relative to the nitrogen.

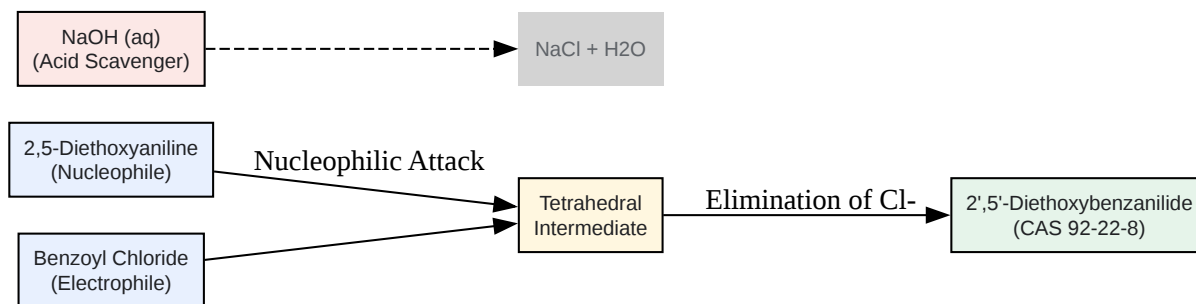
Synthesis & Manufacturing Protocol

The industrial preparation of **2',5'-Diethoxybenzanilide** typically employs the Schotten-Baumann reaction. This biphasic acylation method is preferred for its high yield and operational simplicity.

Core Reaction Pathway

Reactants: 2,5-Diethoxyaniline + Benzoyl Chloride
Catalyst/Base: Sodium Hydroxide (NaOH)

Solvent: Water / Organic solvent (optional)



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Figure 1: Mechanistic pathway for the Schotten-Baumann synthesis of **2',5'-Diethoxybenzanilide**.

Laboratory Scale Protocol (Self-Validating System)

Objective: Synthesize 10g of **2',5'-Diethoxybenzanilide** with >95% purity.

- Preparation: In a 250 mL Erlenmeyer flask, dissolve 9.0 g (0.05 mol) of 2,5-diethoxyaniline in 50 mL of 10% aqueous NaOH solution. If the aniline is not fully soluble, add a minimal amount of ethanol to facilitate phase transfer.
- Acylation: Cool the solution to 15–20°C in an ice bath. Slow addition is critical to prevent hydrolysis of the acid chloride.
- Addition: Dropwise add 7.8 g (0.055 mol) of benzoyl chloride while vigorously stirring. The reaction is exothermic; maintain temperature < 25°C.
- Monitoring (Validation Point): The mixture should thicken as the insoluble amide precipitates. Test the supernatant with litmus paper; it must remain alkaline. If acidic, add more NaOH to drive the reaction to completion.
- Work-up: Continue stirring for 30 minutes. Dilute with 100 mL cold water to break up the solid mass.
- Purification: Filter the crude solid under vacuum. Wash the filter cake sequentially with:

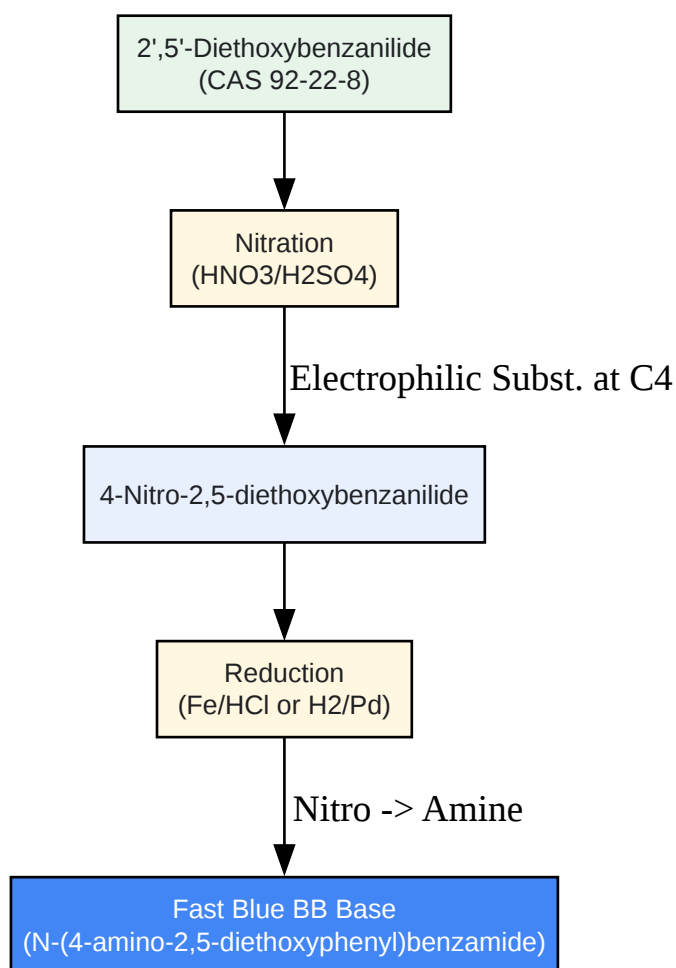
- Dilute HCl (to remove unreacted aniline).
- Dilute NaOH (to remove unreacted benzoic acid).
- Cold water (until neutral pH).[3]
- Recrystallization: Recrystallize from hot ethanol. Dry at 60°C.
 - Expected Yield: ~85–90%
 - Target MP: 87–89°C[1][2][4]

Strategic Applications in Dye Chemistry

The primary utility of CAS 92-22-8 is as a "blocked" precursor for the synthesis of Fast Blue BB Base (CAS 120-00-3), a vital component in azoic dyeing.

The "Fast Base" Synthesis Workflow

Direct nitration of 2,5-diethoxyaniline is problematic due to oxidation sensitivity. The benzoyl group in CAS 92-22-8 protects the amine and directs the incoming nitro group to the para position (position 4), which is sterically favored over position 6.



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Figure 2: Conversion of **2',5'-Diethoxybenzanilide** to Fast Blue BB Base.

Industrial Significance:

- Fast Blue BB Base: Used to form azoic dyes in situ on cotton fibers by diazotization and coupling with Naphthol AS derivatives.
- Pigments: Acts as a backbone for high-fastness organic pigments used in plastics and inks.

Analytical Characterization

To validate the identity of synthesized **2',5'-Diethoxybenzanilide**, look for these characteristic spectral features:

Technique	Characteristic Signals	Interpretation
IR Spectroscopy	3300 cm ⁻¹ (m)	N-H stretch (Amide)
1650 cm ⁻¹ (s)	C=O stretch (Amide I band)	
1240, 1040 cm ⁻¹	C-O-C stretch (Aryl ether)	
¹ H NMR (DMSO-d ₆)	δ 1.3 (t, 6H)	Methyl protons (-CH ₂ CH ₃)
δ 4.0 (q, 4H)	Methylene protons (-OCH ₂ -)	
δ 6.8–8.0 (m, 8H)	Aromatic protons (Benzoyl + Phenyl ring)	
δ ~9.5 (s, 1H)	Amide N-H (Exchangeable with D ₂ O)	

Safety & Handling (EHS)

GHS Classification: Hazardous to the aquatic environment (Acute Category 1).

- Signal Word: WARNING
- Hazard Statement: H400 - Very toxic to aquatic life.
- Precautionary Measures:
 - Avoid release to the environment (P273).
 - Wear protective gloves/eye protection. While not classified as acutely toxic to humans, aromatic amides can be skin irritants.
 - Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitive (store in amber containers).

References

- PubChem. (n.d.).[\[5\] 2',5'-Diethoxybenzanilide](#) (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- [4. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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